

# Introduction: The Critical Role of Intermediate Quality in Pharmaceutical Synthesis

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## Compound of Interest

Compound Name: 5-Bromo-2,3-difluorobenzene  
methanol  
Cat. No.: B13021340

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(5-bromo-2,3-difluorophenyl)methanol (CAS No. 887585-71-9) is a halogenated aromatic compound that serves as a crucial building block in the synthesis of complex active pharmaceutical ingredients (APIs). As a defined pharmaceutical intermediate, its purity, identity, and assay directly influence the critical quality attributes (CQAs) of the final drug substance, impacting process reproducibility, impurity formation, and overall batch consistency.<sup>[1][2]</sup>

This technical guide, written from the perspective of a Senior Application Scientist, provides a comprehensive framework for the analytical characterization of (5-bromo-2,3-difluorophenyl)methanol. It moves beyond simple protocols to explain the scientific rationale behind method selection and data interpretation, grounding every recommendation in the principles of Good Manufacturing Practices (GMP) and International Council for Harmonisation (ICH) guidelines.<sup>[1][3]</sup> The objective is to establish a self-validating system of analysis that ensures the material consistently meets the stringent quality standards required for drug development and manufacturing.<sup>[2][4]</sup>

## Section 1: Physicochemical Characterization and Reference Standard Management

A thorough understanding of the molecule's fundamental properties is the bedrock of any analytical program. The establishment of a well-characterized primary reference standard is a mandatory prerequisite for quantitative analysis, such as assay determination.<sup>[5]</sup>

## Core Properties

The essential physicochemical data for (5-bromo-2,3-difluorophenyl)methanol are summarized below.

| Property          | Value                                            | Source         |
|-------------------|--------------------------------------------------|----------------|
| CAS Number        | 887585-71-9                                      | <sup>[6]</sup> |
| Molecular Formula | C <sub>7</sub> H <sub>5</sub> BrF <sub>2</sub> O | <sup>[6]</sup> |
| Molecular Weight  | 223.02 g/mol                                     | <sup>[6]</sup> |
| Appearance        | Liquid (typical)                                 | <sup>[6]</sup> |
| Purity (Typical)  | ≥98%                                             | <sup>[6]</sup> |

## Reference Standard Protocol

The use of a primary reference standard is non-negotiable for calibrating relative analytical methods like chromatography.<sup>[5]</sup>

Protocol for Reference Standard Qualification:

- **Source Material:** Obtain a high-purity batch of (5-bromo-2,3-difluorophenyl)methanol, ideally through independent synthesis or by further purification of existing production material.<sup>[5]</sup>
- **Comprehensive Characterization:** Perform an exhaustive set of analytical tests to confirm identity and purity. This includes:
  - Structural confirmation via <sup>1</sup>H NMR, <sup>13</sup>C NMR, and MS.
  - Purity assessment by a validated high-resolution chromatographic method (e.g., HPLC or GC), determining the area percent of the main peak.

- Determination of water content (Karl Fischer titration) and residual solvents (Headspace GC).
- Inorganic impurity analysis (e.g., sulfated ash).
- Assign Assay Value: The assay is calculated by mass balance, subtracting the percentages of all identified impurities (organic, water, residual solvents, inorganic) from 100%.
- Documentation & Storage: The qualified primary standard must be accompanied by a comprehensive Certificate of Analysis (CoA) and stored under controlled conditions to ensure its stability.[\[6\]](#)[\[7\]](#)

## Section 2: Chromatographic Methods for Assay and Purity Determination

Chromatography is the cornerstone for separating and quantifying the target compound from process-related impurities and degradation products. The choice between liquid and gas chromatography is dictated by the analyte's volatility and thermal stability.[\[8\]](#)

### Assay and Organic Impurity Profiling by RP-HPLC

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is the preferred method for assay and purity analysis due to the compound's non-volatile nature and the presence of a UV-active aromatic ring.

Causality Behind Method Design:

- Stationary Phase: A C18 column is selected for its versatility and robust performance in separating compounds of moderate polarity.[\[9\]](#)
- Mobile Phase: A gradient of acetonitrile and water provides the necessary elution strength to separate both polar and non-polar impurities. The addition of a small amount of acid (e.g., trifluoroacetic acid) sharpens peaks by suppressing the ionization of any acidic or basic functional groups.[\[9\]](#)
- Detection: UV detection at 254 nm is chosen as it is a common wavelength for aromatic compounds, offering good sensitivity.[\[9\]](#)

## Experimental Protocol: RP-HPLC Method

- Instrumentation: Standard HPLC system with a quaternary pump, autosampler, column thermostat, and UV/Vis detector.
- Chromatographic Conditions:
  - Column: C18 reverse-phase, 4.6 mm x 250 mm, 5  $\mu$ m particle size.
  - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
  - Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Gradient:
    - 0-5 min: 30% B
    - 5-25 min: 30% to 95% B
    - 25-30 min: 95% B
    - 30.1-35 min: 30% B (re-equilibration)
  - Column Temperature: 30 °C.
  - Detection Wavelength: 254 nm.
  - Injection Volume: 10  $\mu$ L.
- Sample Preparation:
  - Standard Solution (for Assay): Accurately weigh ~25 mg of the (5-bromo-2,3-difluorophenyl)methanol reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile:Water. (Concentration  $\approx$  0.5 mg/mL).
  - Sample Solution: Prepare the test sample in the same manner as the standard solution.

- System Suitability Testing (SST):
  - Inject the standard solution five times.
  - The relative standard deviation (RSD) for the peak area must be  $\leq 2.0\%$ .
  - The tailing factor for the main peak should be between 0.8 and 1.5.
- Analysis and Calculation:
  - Assay (% w/w):  $(\text{Area\_Sample} / \text{Area\_Standard}) * (\text{Conc\_Standard} / \text{Conc\_Sample}) * \text{Purity\_Standard}$
  - Purity (% Area):  $(\text{Area\_MainPeak} / \text{Total\_Area\_All\_Peaks}) * 100$

## Volatile Impurities and Residual Solvents by Headspace GC

Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) is the standard technique for identifying and quantifying volatile organic compounds, such as residual solvents from the synthesis process (e.g., methanol, ethanol, toluene).<sup>[10]</sup> The use of headspace injection prevents non-volatile matrix components from contaminating the GC system.

### Experimental Protocol: Headspace GC-FID Method

- Instrumentation: GC system with a headspace autosampler and an FID detector.
- Chromatographic Conditions:
  - Column: DB-624 or similar (6% cyanopropylphenyl - 94% dimethylpolysiloxane), 30 m x 0.32 mm ID, 1.8  $\mu\text{m}$  film thickness.
  - Carrier Gas: Helium or Nitrogen, constant flow.
  - Oven Program:
    - Initial Temp: 40 °C, hold for 5 minutes.

- Ramp: 10 °C/min to 220 °C.
- Hold: 5 minutes.
- Injector Temperature: 250 °C.
- Detector Temperature: 260 °C.
- Headspace Parameters:
  - Vial Equilibration Temperature: 80 °C.
  - Vial Equilibration Time: 20 minutes.
- Sample Preparation:
  - Accurately weigh ~100 mg of the sample into a 20 mL headspace vial.
  - Add 5 mL of a suitable solvent (e.g., Dimethyl Sulfoxide - DMSO) containing an internal standard.
  - Seal the vial immediately.
- Validation: The method must be validated for specificity, linearity, limit of detection (LOD), and limit of quantitation (LOQ) for all potential residual solvents as per ICH Q3C guidelines.  
[\[1\]](#)[\[10\]](#)

## Section 3: Spectroscopic Methods for Structural Identity

Spectroscopic techniques provide orthogonal confirmation of the molecule's identity by probing its unique chemical structure.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is unparalleled for unambiguous structure elucidation. For (5-bromo-2,3-difluorophenyl)methanol,  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR spectra are essential.

- $^1\text{H}$  NMR: The proton spectrum is expected to show distinct signals for the benzylic protons ( $-\text{CH}_2\text{OH}$ ) and the aromatic protons. The  $-\text{CH}_2-$  signal will likely appear as a singlet or a triplet if coupled to the hydroxyl proton (depending on the solvent), typically around 4.5-4.8 ppm. The two aromatic protons will appear as complex multiplets due to H-H and H-F coupling.
- $^{13}\text{C}$  NMR: The carbon spectrum will show seven distinct signals. The benzylic carbon ( $-\text{CH}_2\text{OH}$ ) will be in the 60-70 ppm range. The aromatic carbons will show complex splitting patterns due to C-F coupling, which is highly characteristic.[\[11\]](#)
- $^{19}\text{F}$  NMR: The fluorine spectrum provides critical information, showing two distinct signals for the two non-equivalent fluorine atoms, with their coupling providing further structural confirmation.

## Mass Spectrometry (MS)

MS provides information on the molecular weight and fragmentation pattern.

- Technique: Gas Chromatography-Mass Spectrometry (GC-MS) or Electrospray Ionization (ESI-MS) can be used.[\[12\]](#)
- Expected Molecular Ion: The key diagnostic feature will be the molecular ion peak ( $\text{M}^+$ ). Due to the presence of one bromine atom, this will appear as a pair of peaks of nearly equal intensity (the "isotopic signature"), separated by 2  $m/z$  units (for  $^{79}\text{Br}$  and  $^{81}\text{Br}$ ). For  $\text{C}_7\text{H}_5\text{BrF}_2\text{O}$ , the expected  $m/z$  values would be approximately 222 and 224.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR confirms the presence of key functional groups through their characteristic vibrational frequencies.

Predicted FTIR Absorption Bands

| Vibrational Mode        | Predicted Frequency Range (cm <sup>-1</sup> ) | Rationale                                                            |
|-------------------------|-----------------------------------------------|----------------------------------------------------------------------|
| O-H Stretch (Alcohol)   | 3200 - 3600 (Broad)                           | Characteristic of the hydroxyl group, broadened by hydrogen bonding. |
| C-H Stretch (Aromatic)  | 3000 - 3100                                   | Corresponds to the C-H bonds on the benzene ring.[13]                |
| C-H Stretch (Aliphatic) | 2850 - 2960                                   | Corresponds to the benzylic -CH <sub>2</sub> - group.                |
| C=C Stretch (Aromatic)  | 1400 - 1650                                   | Multiple bands indicating the aromatic ring structure.[13]           |
| C-F Stretch             | 1000 - 1400 (Strong)                          | Strong, characteristic absorptions due to the polar C-F bonds.[13]   |
| C-O Stretch (Alcohol)   | 1050 - 1260                                   | Indicates the presence of the primary alcohol functional group.      |
| C-Br Stretch            | 500 - 600                                     | Found in the fingerprint region, confirming the C-Br bond.           |

## Section 4: Integrated Analytical Workflow and Data Visualization

No single technique is sufficient. A robust quality control strategy relies on the intelligent integration of orthogonal methods. The workflow below illustrates a logical, self-validating process for the complete analysis of a batch of (5-bromo-2,3-difluorophenyl)methanol.

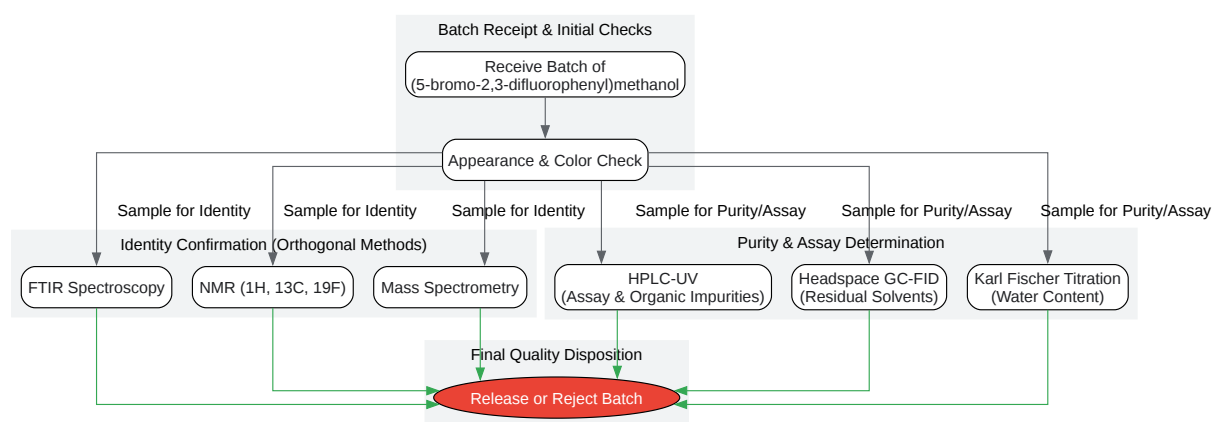


Fig 1: Comprehensive Analytical Workflow

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Caption: Fig 1: Comprehensive Analytical Workflow

## Conclusion

The quality control of (5-bromo-2,3-difluorophenyl)methanol demands a multi-faceted analytical approach that is both rigorous and scientifically sound. By integrating orthogonal chromatographic and spectroscopic techniques, a complete profile of the material's identity, assay, and purity can be established. The protocols and logical frameworks presented in this guide are designed to be self-validating systems, ensuring that each batch of this critical intermediate is safe, effective, and compliant with global regulatory standards, thereby safeguarding the integrity of the final API.

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